2-Amino-6-methylpyrimidine-4-carboximidamide Cross-Reactivity Profiling Guide

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Compound of Interest	
Compound Name:	*2-Amino-6-methylpyrimidine-4-carboximidamide*
CAS No.:	*1116339-75-3*
Cat. No.:	*B1387879*

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Executive Summary & Molecule Profile

2-Amino-6-methylpyrimidine-4-carboximidamide (CAS: 1116339-75-3) is a polar, basic pharmacophore designed to mimic the side chain of Arginine. It functions primarily as a P1 anchor, binding deep within the S1 specificity pocket of serine proteases where it forms a critical salt bridge with the conserved Aspartate residue (e.g., Asp189 in Trypsin).

Unlike the classic hydrophobic Benzamidine reference, the pyrimidine core of this molecule introduces heteroatoms that lower lipophilicity (LogP) and offer unique hydrogen-bonding vectors (2-amino group), making it a valuable scaffold for optimizing oral bioavailability in anticoagulant and anti-inflammatory drug campaigns.

Primary Biological Targets

- Mechanism: Competitive, Reversible Inhibition.
- Primary Targets: Trypsin-like Serine Proteases (Factor Xa, Thrombin, Trypsin).

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- Profiling Goal: To determine the selectivity ratio between the desired therapeutic target (e.g., Factor Xa) and off-target safety risks (e.g., Thrombin, Plasmin).

Comparative Performance Analysis

The following table compares **2-Amino-6-methylpyrimidine-4-carboximidamide** against standard S1-binding fragments. This data highlights why researchers select this pyrimidine scaffold over alternatives.

Table 1: Physicochemical & Binding Profile Comparison

Feature	2-Amino-6-methylpyrimidine-4-carboximidamide	Benzamidine **(Standard Reference)**	4-Amidinopyridine
Core Structure	Pyrimidine (Electron-deficient)	Benzene (Hydrophobic)	Pyridine (Basic)
S1 Interaction	Salt bridge + H-bond donor (2-NH2)	Salt bridge only	Salt bridge
LogP (Lipophilicity)	~ -0.3 (Hydrophilic)	~ 1.1 (Lipophilic)	~ 0.2
Solubility	High (Aqueous)	Moderate	High
Metabolic Stability	High (Resistant to oxidative metabolism)	Moderate (Subject to hydroxylation)	Moderate
Selectivity Potential	High (2-amino group allows specific H-bonds with S1 residues like Gly219)	Low (Promiscuous binder)	Medium

Key Insight: The 2-amino substituent is the differentiator. In Factor Xa, this group can form a water-mediated hydrogen bond with the carbonyl of Gly219, improving potency compared to the unsubstituted benzamidine.

Cross-Reactivity Profiling Protocols

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To validate the specificity of this molecule, a hierarchical profiling strategy is required. This ensures that the inhibition is selective and not due to aggregation or non-specific binding.

Phase I: The "Coagulation Cascade" Panel (Safety)

Objective: Assess bleeding risk by measuring selectivity against critical hemostatic enzymes.

Methodology: Chromogenic Kinetic Assay

- Reagents: Recombinant human enzymes (Factor Xa, Thrombin, Plasmin, tPA).
- Substrates: Specific para-nitroaniline (pNA) substrates (e.g., S-2222 for FXa, S-2238 for Thrombin).
- Protocol:
  - Incubate enzyme (5 nM final) with the inhibitor (concentration range: 0.1 nM to 100 µM) in assay buffer (50 mM Tris-HCl, pH 7.4, 150 mM NaCl, 0.1% PEG-8000).
  - Incubate for 15 minutes at 37°C to reach equilibrium.
  - Add chromogenic substrate (at

    concentration).
  - Monitor Absorbance at 405 nm for 20 minutes (initial velocity,

).
- Data Analysis: Fit data to the Morrison equation for tight-binding inhibitors or the standard IC50 equation. Calculate

  using the Cheng-Prusoff equation:

Phase II: Broad Serine Protease Screening (Specificity)

Objective: Detect off-target interactions with digestive and immune proteases.

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- Targets: Trypsin (Pancreatic), Chymotrypsin (Selectivity control - should NOT bind), Kallikrein.
- Success Criterion:

  -fold selectivity window against Trypsin and Chymotrypsin.

Visualization of Experimental Logic

The following diagram illustrates the critical decision pathways in profiling this molecule, distinguishing between a "Hit" (Selective) and a "Promiscuous Binder."

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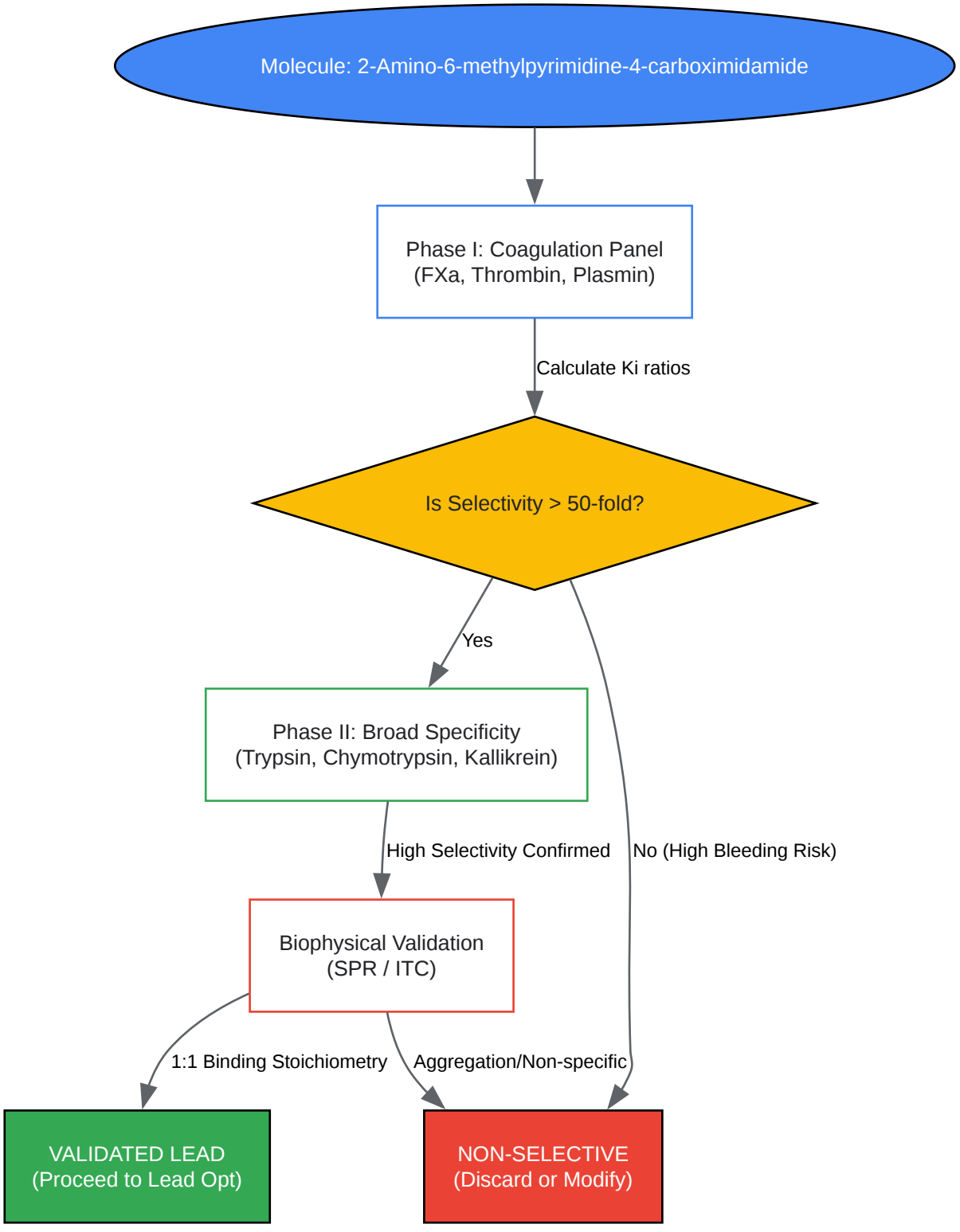

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Figure 1: Decision tree for validating the selectivity of amidine-based fragments.

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Mechanistic Context: The Coagulation Cascade

Understanding where this molecule acts is crucial for interpreting cross-reactivity data. The diagram below maps the target landscape.

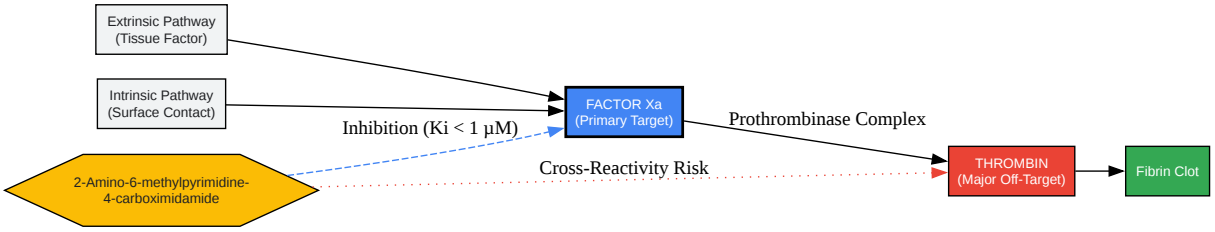

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Figure 2: Biological impact of the inhibitor within the coagulation cascade. The red dotted line represents the critical cross-reactivity pathway that must be minimized.

References

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